

An In-depth Technical Guide to 1,8-Dinitronaphthalene: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 1,8-Dinitronaphthalene

Cat. No.: B126178

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This technical guide provides a comprehensive overview of **1,8-dinitronaphthalene**, a key chemical intermediate, for researchers, scientists, and professionals in drug development. This document details its chemical identity, physicochemical properties, synthesis protocols, and significant applications, with a focus on practical laboratory implementation.

Chemical Identification and Molecular Structure

1,8-Dinitronaphthalene is an aromatic compound derived from the nitration of naphthalene. It is one of several dinitronaphthalene isomers and is a crucial precursor in the synthesis of various specialty chemicals.

CAS Number: 602-38-0[1][2][3][4]

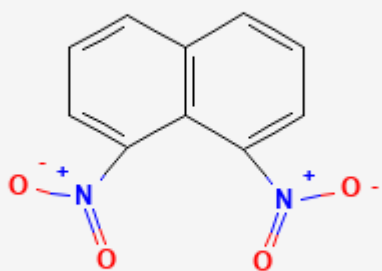
Molecular Formula: C₁₀H₆N₂O₄[1]

Molecular Weight: 218.17 g/mol [1][3][4]

IUPAC Name: **1,8-Dinitronaphthalene**

Synonyms: Naphthalene, 1,8-dinitro-

The molecular structure of **1,8-dinitronaphthalene** consists of a naphthalene bicyclic aromatic ring system with two nitro groups (-NO₂) substituted at the 1 and 8 positions.



Physicochemical Properties

A summary of the key physical and chemical properties of **1,8-dinitronaphthalene** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Physical State	Yellow solid/crystals	[2][5]
Melting Point	172-173 °C	[6]
Boiling Point	~358.84 °C (estimate)	[7]
Solubility	Insoluble in water; Slightly soluble in DMSO and Methanol	[5][6]
Density	~1.433 g/cm ³ (estimate)	[7]
Vapor Density	7.51 (relative to air)	[5][8]
Stability	Sensitive to heat and shock; potentially explosive. Incompatible with strong oxidizing agents.	[5][6]

Experimental Protocols

Detailed methodologies for the synthesis of **1,8-dinitronaphthalene** and its primary derivative, 1,8-diaminonaphthalene, are provided below. These protocols are intended for laboratory use by trained professionals.

Synthesis of 1,8-Dinitronaphthalene via Nitration of Naphthalene

The direct nitration of naphthalene yields a mixture of dinitronaphthalene isomers, predominantly the 1,5- and 1,8-isomers. The following protocol outlines a general procedure for this synthesis and the subsequent separation.

Materials:

- Naphthalene
- Concentrated Sulfuric Acid (98%)
- Concentrated Nitric Acid (70%)
- Dichloroethane (for separation)
- Ice

Procedure:

- **Preparation of Nitrating Mixture:** In a flask equipped with a stirrer and a cooling bath, carefully add a specific ratio of concentrated sulfuric acid to concentrated nitric acid while maintaining a low temperature.
- **Nitration:** Slowly add naphthalene to the cooled nitrating mixture with continuous stirring. The temperature should be carefully controlled to prevent excessive oxidation.
- **Reaction Completion:** After the addition of naphthalene is complete, stir the reaction mixture for several hours at a slightly elevated temperature to ensure the completion of dinitration.

- Isolation of Isomer Mixture: Pour the reaction mixture onto crushed ice to precipitate the crude dinitronaphthalene isomer mixture.
- Filtration and Washing: Collect the solid precipitate by filtration and wash with water until the filtrate is neutral.
- Drying: Dry the collected solid to obtain the crude mixture of dinitronaphthalene isomers.
- Separation of Isomers: The 1,5- and **1,8-dinitronaphthalene** isomers can be separated by fractional crystallization from a suitable solvent, such as dichloroethane, based on their differential solubilities.[1] A patent describes a method where the isomer mixture is dissolved in hot 80% nitric acid. Upon cooling, 1,5-dinitronaphthalene crystallizes out first. The 1,8-isomer is then precipitated from the filtrate by adding water.[3]

Synthesis of 1,8-Diaminonaphthalene via Reduction of 1,8-Dinitronaphthalene

1,8-Diaminonaphthalene is a valuable intermediate synthesized by the reduction of **1,8-dinitronaphthalene**. An industrial-scale method is described below.

Materials:

- **1,8-Dinitronaphthalene**
- Ethanol
- Pre-made catalyst (e.g., Pd/C)
- Hydrazine hydrate (100%)

Procedure:

- Reaction Setup: In a large-scale enamel reaction kettle equipped with a stirrer, thermometer, and reflux condenser, add the pre-made catalyst, **1,8-dinitronaphthalene**, and ethanol as the solvent.[9]
- Heating: Start the stirrer and heat the mixture to 70°C.[9]

- **Addition of Reducing Agent:** At this temperature, slowly add hydrazine hydrate over a period of 5 hours.[9]
- **Reaction Completion:** After the addition is complete, increase the temperature to 75°C and maintain the reaction for 5 hours.[9]
- **Work-up:** Cool the reaction mixture to 40-45°C and filter to recover the catalyst. The filtrate, containing the product, can then be further processed.[9]
- **Solvent Recovery:** The ethanol solvent can be recovered from the filtrate by vacuum desolvation.[9]
- **Purification:** The crude 1,8-diaminonaphthalene can be purified by distillation to yield a product with a purity of $\geq 99.5\%$.[9]

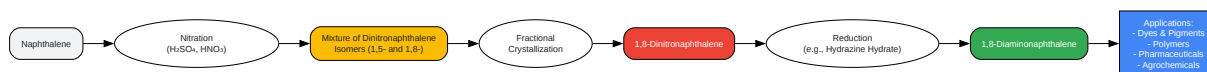
Applications in Research and Development

1,8-Dinitronaphthalene itself has limited direct applications but serves as a critical starting material for the synthesis of 1,8-diaminonaphthalene.[6] 1,8-Diaminonaphthalene is a versatile building block with significant applications in various fields:

- **Dye and Pigment Industry:** It is a precursor for the synthesis of oil-soluble pigments, such as C.I. Solvent Orange 60 and C.I. Solvent Red 135, which are used for coloring plastics like polystyrene and ABS.[6][9]
- **Polymer Chemistry:** 1,8-Diaminonaphthalene is a precursor to 1,5-naphthalene diisocyanate, which is used in the synthesis of high-performance polyurethanes with excellent thermal and mechanical properties.[10]
- **Pharmaceutical and Agrochemical Synthesis:** The diamine serves as a starting material for various active pharmaceutical ingredients (APIs) and is employed in the synthesis of potent pesticides, herbicides, and fungicides.[10][11]
- **Organic Synthesis:** It is used to produce perimidines through reactions with various aldehydes.[6]

Logical Workflow and Synthesis Pathway

The following diagram illustrates the key synthesis pathway from naphthalene to **1,8-dinitronaphthalene** and its subsequent conversion to 1,8-diaminonaphthalene, a versatile precursor for various applications.



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Caption: Synthesis pathway of **1,8-dinitronaphthalene** and its conversion.

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